Technical Monograph: 5-Chloro-3,3-difluoroindolin-2-one

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Compound of Interest	
Compound Name:	*5-Chloro-3,3-difluoroindolin-2-one*
Cat. No.:	*B8798667*

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CAS Number: 197067-32-6 Synonyms: 5-Chloro-3,3-difluoro-1,3-dihydro-2H-indol-2-one; 5-Chloro-3,3-difluorooxindole[1]

Executive Summary

5-Chloro-3,3-difluoroindolin-2-one is a specialized heterocyclic building block used primarily in the development of kinase inhibitors and nuclear receptor modulators.[1] It represents a "privileged scaffold"—the oxindole core—modified with a geminal difluoro moiety at the C3 position.

This modification serves two critical functions in drug design:

- Metabolic Blocking: The C3 position of oxindoles is metabolically labile (prone to oxidation). Substitution with fluorine atoms blocks this metabolic "soft spot," extending the half-life of the pharmacophore.
- Bioisosterism: The gem-difluoro group mimics the carbonyl oxygen of isatin (indoline-2,3-dione) in terms of steric bulk and polarity but lacks the hydrogen bond acceptor capability, altering the binding kinetics and lipophilicity (LogP).[1]

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Physicochemical Profile

The following data establishes the baseline identity for quality control and analytical verification.

Property	Value	Note
Molecular Formula	$C_8H_4ClF_2NO$	
Molecular Weight	203.57 g/mol	
Appearance	Off-white to pale yellow solid	Crystalline
Melting Point	187–190 °C (dec.)[1][2]	Decomposes upon melting
Solubility	DMSO, Methanol, Ethyl Acetate	Poor solubility in water
LogP (Predicted)	~2.3	Lipophilic character
H-Bond Donors	1 (NH)	
H-Bond Acceptors	2 (F, O)	Fluorine acts as a weak acceptor

Synthetic Pathways

Synthesis of 3,3-difluorooxindoles is non-trivial due to the stability of the amide bond and the reactivity of the C3 position. Two primary methodologies are employed in research settings.[3][4][5]

Method A: Deoxofluorination of Isatins (Standard Protocol)

This is the most direct route, utilizing 5-chloroisatin as the starting material. The reaction converts the C3 ketone directly to the gem-difluoro moiety using nucleophilic fluorinating agents like DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor®.[1]

- Reagents: 5-Chloroisatin, DAST (or Deoxo-Fluor), CH_2Cl_2 (anhydrous).[1]
- Conditions: 0°C to Room Temperature (RT), Inert Atmosphere (N_2).

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- Yield: Typically 60–80%.

Protocol Steps:

- Preparation: Charge a flame-dried round-bottom flask with 5-chloroisatin (1.0 eq) and anhydrous dichloromethane (DCM).
- Addition: Cool the suspension to 0°C. Add DAST (2.5 eq) dropwise via syringe. Caution: DAST reacts violently with water.[1]
- Reaction: Allow the mixture to warm to RT and stir for 4–12 hours. The suspension usually clears as the reaction proceeds.
- Quenching: Pour the reaction mixture slowly into saturated aqueous $NaHCO_3$ at 0°C. Gas evolution (CO_2) will occur.
- Isolation: Extract with DCM (3x), dry over $MgSO_4$, and concentrate. Purify via silica gel chromatography (Hexane/EtOAc).

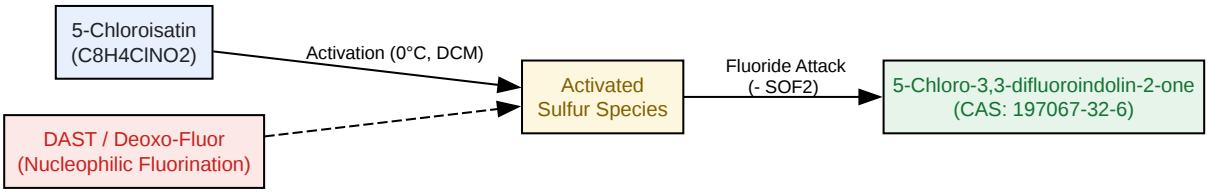
Method B: Electrophilic Fluorination (Alternative)

This method utilizes 5-chlorooxindole and electrophilic sources of fluorine (e.g., Selectfluor or NFSI). It is useful when the isatin precursor is unavailable or when milder conditions are required.

- Reagents: 5-Chlorooxindole, Selectfluor, Base (e.g., NaH or K_2CO_3).
- Mechanism: Enolization of the oxindole followed by electrophilic attack by F^+.

Visualization: Synthesis Workflow

The following diagram illustrates the primary Deoxofluorination pathway.



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Caption: Conversion of 5-chloroisatin to the target difluorooxindole via nucleophilic deoxofluorination.

Mechanistic Insight

Understanding the mechanism is crucial for troubleshooting low yields. The reaction with DAST proceeds through an activated intermediate that is highly sensitive to moisture.

- Activation: The carbonyl oxygen at C3 attacks the sulfur atom of DAST, displacing a fluoride ion.
- First Fluorination: The displaced fluoride attacks the C3 carbon, eliminating the sulfur moiety (as a sulfinyl fluoride) to form a monofluoro-cation or intermediate.
- Second Fluorination: The process repeats or occurs via a gem-difluoro mechanism to install the second fluorine atom.[1]

Critical Control Point: If the reaction is not anhydrous, the DAST hydrolyzes to HF, which can degrade the isatin or lead to polymerization.

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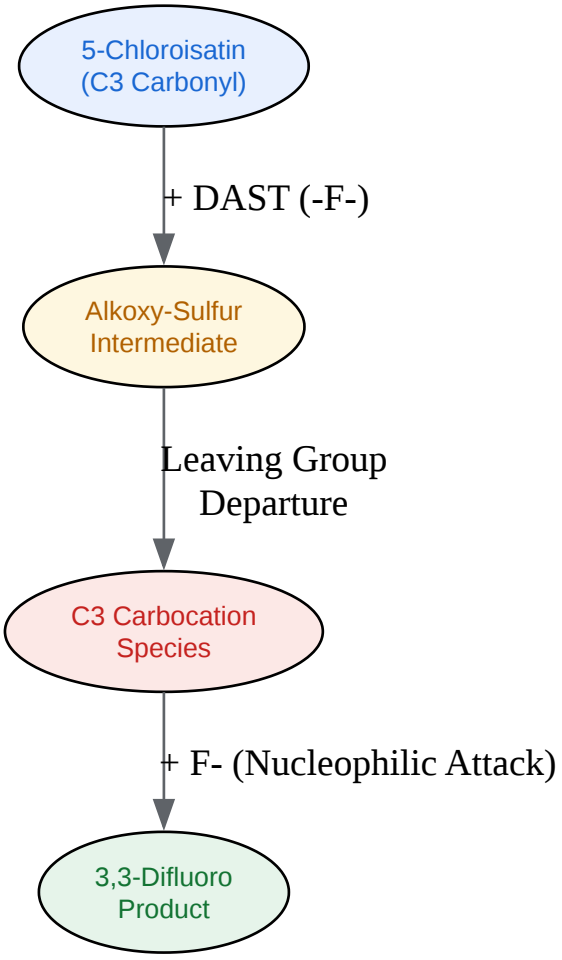

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Caption: Stepwise mechanistic pathway of carbonyl-to-gem-difluoro conversion.

Applications in Drug Discovery

The **5-chloro-3,3-difluoroindolin-2-one** scaffold is not merely an intermediate; it is a functional pharmacophore.[1]

Kinase Inhibition

The oxindole core is a "privileged structure" for kinase inhibitors (e.g., Sunitinib, Nintedanib). The 3,3-difluoro modification alters the electronic properties of the aromatic ring (via the inductive effect of fluorine), potentially enhancing binding affinity to the ATP-binding pocket of kinases like VEGFR and PDGFR.

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Progesterone Receptor Agonists

Research indicates that 3,3-difluorooxindoles can serve as non-steroidal progesterone receptor agonists.[1] The fluorine atoms mimic the steric demand of the C3-methyl group found in natural steroids while preventing metabolic hydroxylation.

Bioisosteric Replacement

- Isatin Mimic: Replaces the C3 carbonyl of isatin.
- Sulfone Mimic: The gem-difluoro group is electronically similar to a sulfone ($-SO_2-$), offering a route to diversify chemical space without adding significant mass.[1]

Handling, Safety, & Stability (E-E-A-T)

Signal Word: DANGER

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H301	Toxic if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.[6][7]
Eye Irritation	H319	Causes serious eye irritation.[6][7]
STOT-SE	H335	May cause respiratory irritation.[1][6][7]

Storage & Stability:

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Hygroscopic. Store under inert gas (Argon/Nitrogen) to prevent hydrolysis.
- Incompatibility: Strong oxidizing agents and strong bases.

Disposal: Fluorinated organic compounds require specialized incineration (high temperature) to prevent the formation of HF gas during combustion. Do not dispose of in general aqueous

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waste.

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